

Application of Benzyl Laurate as a Fragrance Fixative in Perfumery

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Compound of Interest

Compound Name: Benzyl laurate

Cat. No.: B086544

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyl laurate is an ester of benzyl alcohol and lauric acid, presenting as a clear, colorless to pale yellow liquid.[1] In the realm of perfumery and cosmetics, it is recognized for its functions as a fragrance ingredient, emollient, and solvent.[2][3] Its inherent properties, particularly its low volatility, suggest its potential as a fixative in fragrance formulations. Fixatives are essential components in perfumery that reduce the evaporation rate of more volatile fragrance components, thereby prolonging the scent's longevity. This document provides a detailed overview of **benzyl laurate**'s physicochemical properties and outlines protocols for evaluating its efficacy as a fragrance fixative.

Physicochemical Properties of Benzyl Laurate

The effectiveness of a fragrance fixative is intrinsically linked to its physical and chemical characteristics. A low vapor pressure, high boiling point, and high molecular weight are primary indicators of a substance's potential to act as a fixative. **Benzyl laurate** exhibits these key properties.

Table 1: Physicochemical Data of **Benzyl Laurate**

Property	Value	Reference(s)
Molecular Formula	C ₁₉ H ₃₀ O ₂	[4]
Molecular Weight	290.44 g/mol	[5][6]
Appearance	Pale yellow to yellow clear liquid (est.)	[7]
Odor Profile	Fatty, Waxy, Oily, Floral, Sweet	[4]
Boiling Point	375.5 °C at 760 mmHg	[8]
211 °C at 12 mmHg	[6]	
207 °C at 12 Torr	[9]	
Melting Point	8.00 to 9.5 °C	[7][8]
Vapor Pressure	7.75E-06 mmHg at 25°C	[6][8][10]
est. 0 hPa @ 20°C; 0 hPa @ 25°C	[4]	
Evaporation Rate	Ultra slow	[4]
Density	0.93700 to 0.945 g/cm ³ @ 25.00 °C	[7][8]
Refractive Index	1.47900 to 1.48500 @ 20.00 °C	[7]
Flash Point	> 200.00 °F TCC (> 93.33 °C)	[7]
109 °C	[8]	
171 °C	[6]	
Solubility	Soluble in ethanol, mineral oil, jojoba oil, almond oil, isopropyl myristate, Cyclomethicone. Insoluble in water, propylene glycol, glycerin.	[3][4]
LogP	5.65070	[8]

XLogP3-AA

6.8

[\[4\]](#)[\[5\]](#)

Mechanism of Action as a Fragrance Fixative

While not extensively documented specifically for **benzyl laurate**, the primary mechanism by which high molecular weight, low volatility esters act as fixatives is through intermolecular interactions with more volatile fragrance molecules. By forming a less volatile matrix, **benzyl laurate** can reduce the overall vapor pressure of the fragrance mixture, thereby slowing down the evaporation of the top and middle notes of a perfume. Its "ultra slow" evaporation rate is a key indicator of this potential.[\[4\]](#)

Experimental Protocols for Evaluation of Fixative Properties

To quantitatively assess the efficacy of **benzyl laurate** as a fragrance fixative, a combination of sensory and instrumental analysis is recommended. The following protocols provide a framework for these evaluations.

Sensory Evaluation of Fragrance Longevity

Sensory analysis is a critical method for assessing how a fixative impacts the perceived scent over time.[\[11\]](#)[\[12\]](#)

Objective: To determine the effect of **benzyl laurate** on the perceived longevity and intensity of a model fragrance.

Materials:

- Model fragrance solution (e.g., a single aroma chemical or a simple accord in ethanol).
- **Benzyl laurate**.
- Ethanol (perfumer's grade).
- Perfume blotters (smelling strips).
- Trained sensory panel.

- Controlled environment room (odor-free, controlled temperature and humidity).

Protocol:

- Sample Preparation:
 - Control Sample: Prepare a solution of the model fragrance in ethanol at a standard concentration (e.g., 10% v/v).
 - Test Sample: Prepare a second solution containing the model fragrance (10% v/v) and **benzyl laurate** (e.g., at 1%, 3%, and 5% w/v) in ethanol. The concentration of **benzyl laurate** can be varied to determine the optimal level.[\[13\]](#)
- Application:
 - Apply a standardized amount (e.g., 0.1 mL) of the Control and Test samples to separate, labeled perfume blotters.[\[14\]](#)
- Evaluation:
 - A trained sensory panel evaluates the intensity of the fragrance on the blotters at specified time intervals (e.g., 0, 1, 2, 4, 6, 8, and 24 hours).[\[15\]](#)
 - Panelists rate the fragrance intensity on a labeled magnitude scale (LMS) or a similar quantitative scale.[\[12\]](#)
 - The evaluation should be conducted in a double-blind manner to prevent bias.
- Data Analysis:
 - Plot the mean fragrance intensity ratings against time for both the Control and Test samples.
 - Compare the decay curves to determine if the presence of **benzyl laurate** results in a slower decline in fragrance intensity, indicating a fixative effect.

Instrumental Analysis of Fragrance Evaporation

Instrumental techniques, such as headspace gas chromatography-mass spectrometry (GC-MS), provide an objective measure of the reduction in the evaporation rate of volatile fragrance compounds.[16][17][18]

Objective: To quantify the effect of **benzyl laurate** on the evaporation rate of volatile aroma chemicals from a substrate.

Materials:

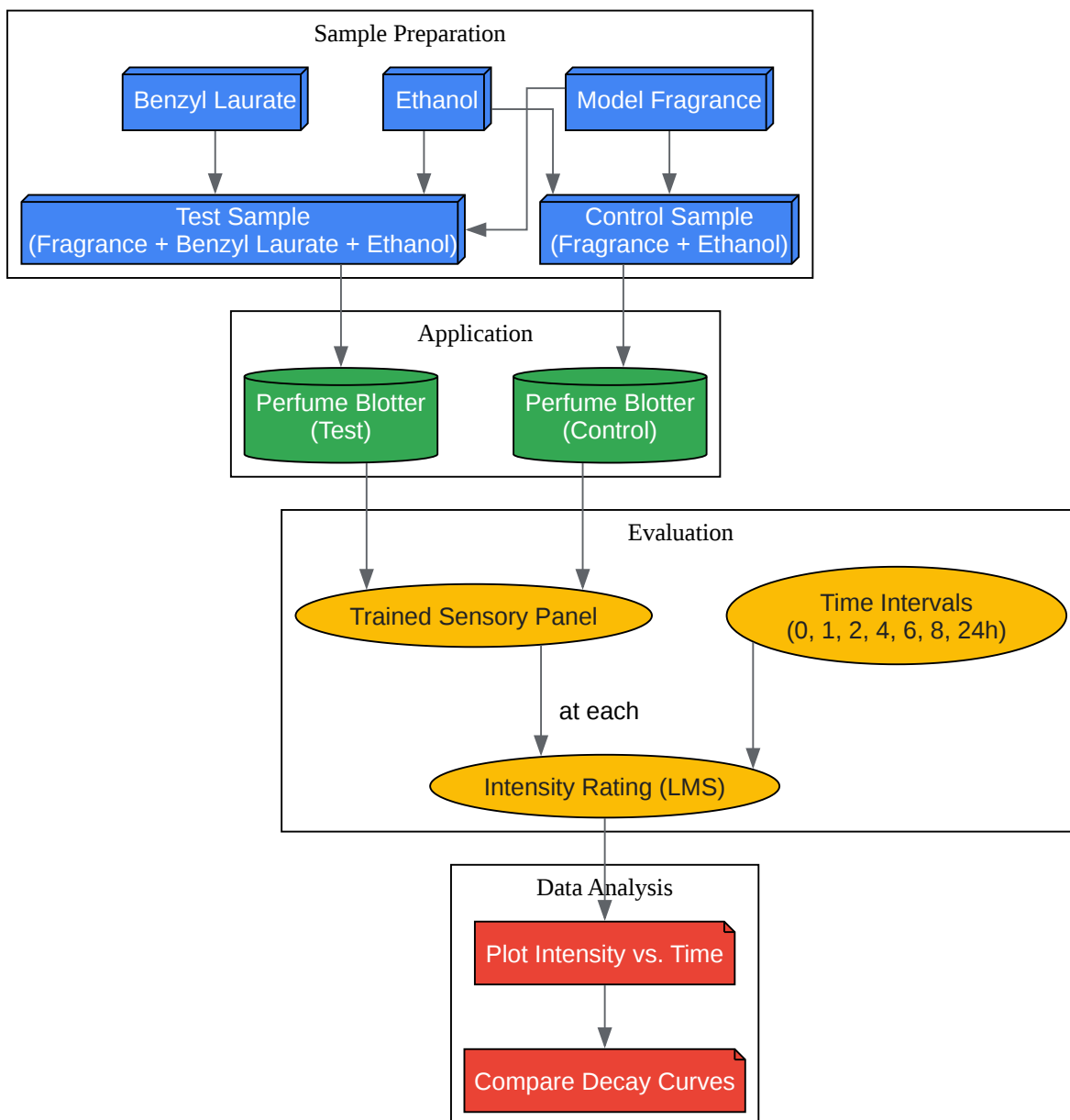
- Model volatile aroma chemical(s) (e.g., linalool, limonene).
- **Benzyl laurate**.
- Ethanol (perfumer's grade).
- Substrate (e.g., filter paper, watch glass).
- Headspace vials.
- Headspace sampler coupled with a GC-MS system.

Protocol:

- Sample Preparation:
 - Control Sample: Prepare a solution of the model aroma chemical in ethanol.
 - Test Sample: Prepare a solution of the model aroma chemical and **benzyl laurate** in ethanol.
- Application:
 - Apply a precise amount of the Control and Test samples to separate, inert substrates placed within headspace vials.
- Headspace Analysis:

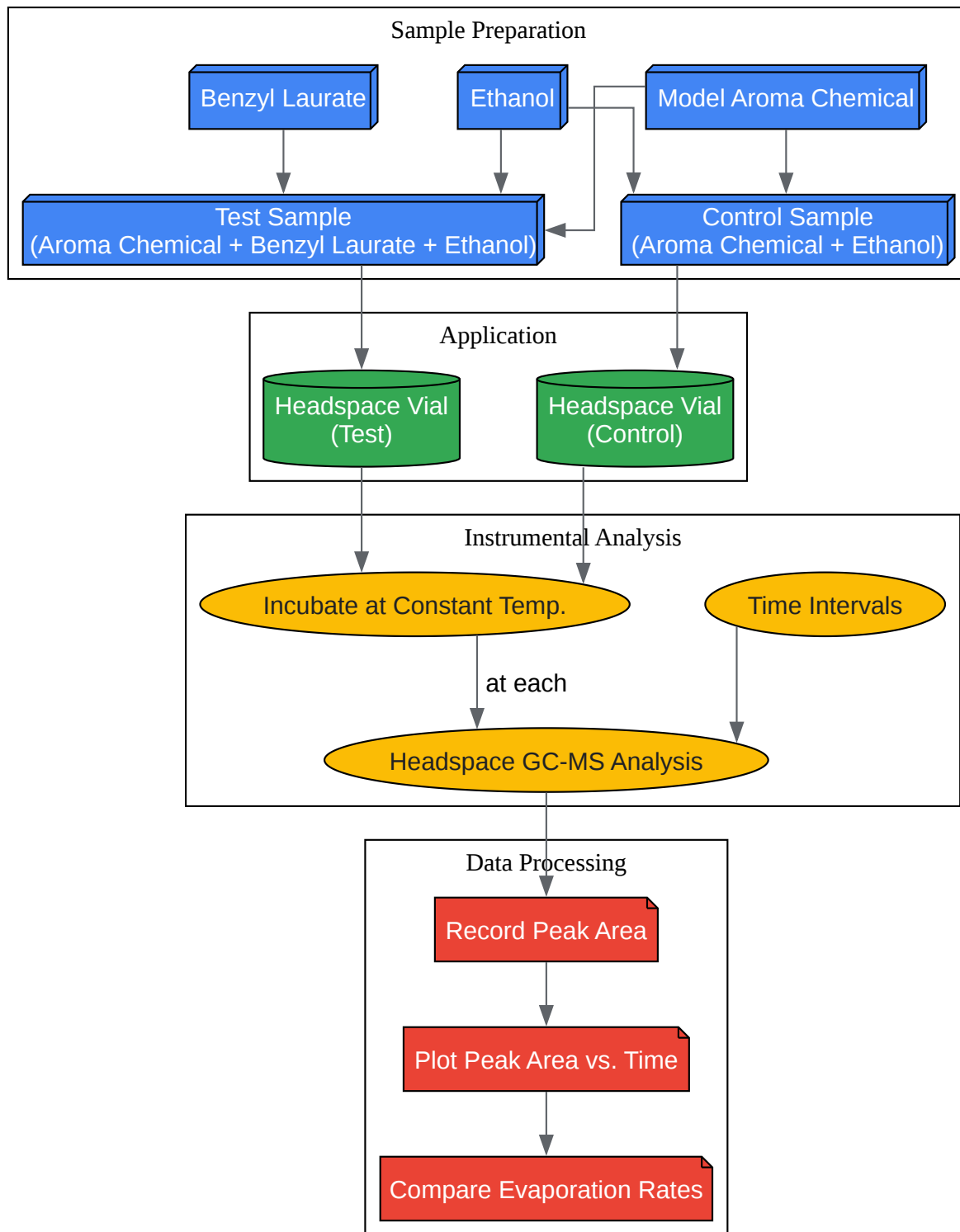
- The vials are incubated at a constant temperature (e.g., 32°C, to simulate skin temperature) for a series of time points (e.g., 0, 1, 2, 4, 6, 8, 24 hours).
- At each time point, the headspace of the vials is sampled and injected into the GC-MS.
- Data Analysis:
 - The peak area of the model aroma chemical is recorded for each time point for both the Control and Test samples.
 - Plot the peak area against time for both samples. A slower decrease in the peak area for the Test sample compared to the Control indicates a reduction in the evaporation rate due to the presence of **benzyl laurate**.

Visualization of Experimental Workflows



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Caption: Workflow for Sensory Evaluation of **Benzyl Laurate** as a Fragrance Fixative.



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Caption: Workflow for Instrumental Analysis of **Benzyl Laurate** as a Fragrance Fixative.

Conclusion

The physicochemical properties of **benzyl laurate**, particularly its high molecular weight, high boiling point, and extremely low vapor pressure, strongly indicate its potential as an effective fragrance fixative. The protocols outlined in this document provide a robust framework for the systematic evaluation of its performance. By employing both sensory and instrumental methods, researchers can obtain comprehensive data on the ability of **benzyl laurate** to prolong fragrance longevity, thereby enabling its informed application in perfumery and other scented products. The recommended usage levels in fragrance concentrates can be up to 15.0000%.^[7]

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